

# Technical Guide: Safety Profile & Handling of N-(4-Chlorophenyl)-2-methylalanine

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## Compound of Interest

Compound Name: *Alanine, N-(4-chlorophenyl)-2-methyl-*

CAS No.: *17413-86-4*

Cat. No.: *B3336055*

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## Substance Identification & Chemical Logic

CAS Number: 17413-86-4 IUPAC Name: 2-[(4-chlorophenyl)amino]-2-methylpropanoic acid

Molecular Formula:  $C_{10}H_{12}ClNO_2$  Molecular Weight: 213.66 g/mol [1]

## Structural Analysis & Hazard Prediction

To understand the safety profile of this compound, we must analyze its functional moieties. It is the nitrogen isostere of Clofibril Acid (a lipid-lowering agent metabolite).

- **Carboxylic Acid Moiety (-COOH):** Confers acidity (pKa approx 3.5–4.5). This drives the requirement for pH-resistant gloves and suggests eye irritation potential (H319).
- **Aniline Derivative (N-Aryl):** The 4-chloroaniline substructure implies potential toxicity. While the steric bulk of the gem-dimethyl group reduces metabolic availability compared to simple chloroanilines, potential hepatotoxicity or hematological effects (methemoglobinemia) cannot be ruled out without specific data.

- Gem-Dimethyl Group: Increases lipophilicity compared to alanine, potentially aiding skin absorption.

## Hazard Identification (GHS Classification)

Note: As a research chemical with limited specific toxicological data, these classifications are derived from Structure-Activity Relationship (SAR) analysis of close analogs (Clofibric acid, 4-Chloroaniline).

Signal Word:WARNING

Hazard Class	Category	Hazard Statement	Code
Acute Toxicity (Oral)	4	Harmful if swallowed.	H302
Skin Corrosion/Irritation	2	Causes skin irritation.	H315
Serious Eye Damage	2A	Causes serious eye irritation.[2]	H319
STOT - Single Exposure	3	May cause respiratory irritation.[2]	H335

## Precautionary Logic[2]

- P261: Avoid breathing dust.[2][3][4] (The solid acid can sublime or form fine particulates).
- P280: Wear protective gloves/eye protection. (Nitrile rubber is preferred due to the chlorinated aromatic ring).

## Composition & Purity Verification

For research applications, impurities often dictate the hazard profile more than the parent compound.

- Common Impurities: 4-Chloroaniline (highly toxic), 2-bromo-2-methylpropanoic acid.
- Purity Standard: >98% (HPLC).

## Protocol: Self-Validating Purity Check (HPLC)

Rationale: To ensure safety, one must verify that free 4-chloroaniline is not present, as its toxicity threshold is significantly lower than the target compound.

Mobile Phase A: 0.1% Formic Acid in Water Mobile Phase B: Acetonitrile Column: C18 Reverse Phase (e.g., Agilent Zorbax), 3.5  $\mu\text{m}$ , 4.6 x 100 mm. Gradient: 5% B to 95% B over 10 minutes. Detection: UV @ 254 nm (aromatic ring) and 210 nm (amide/acid).

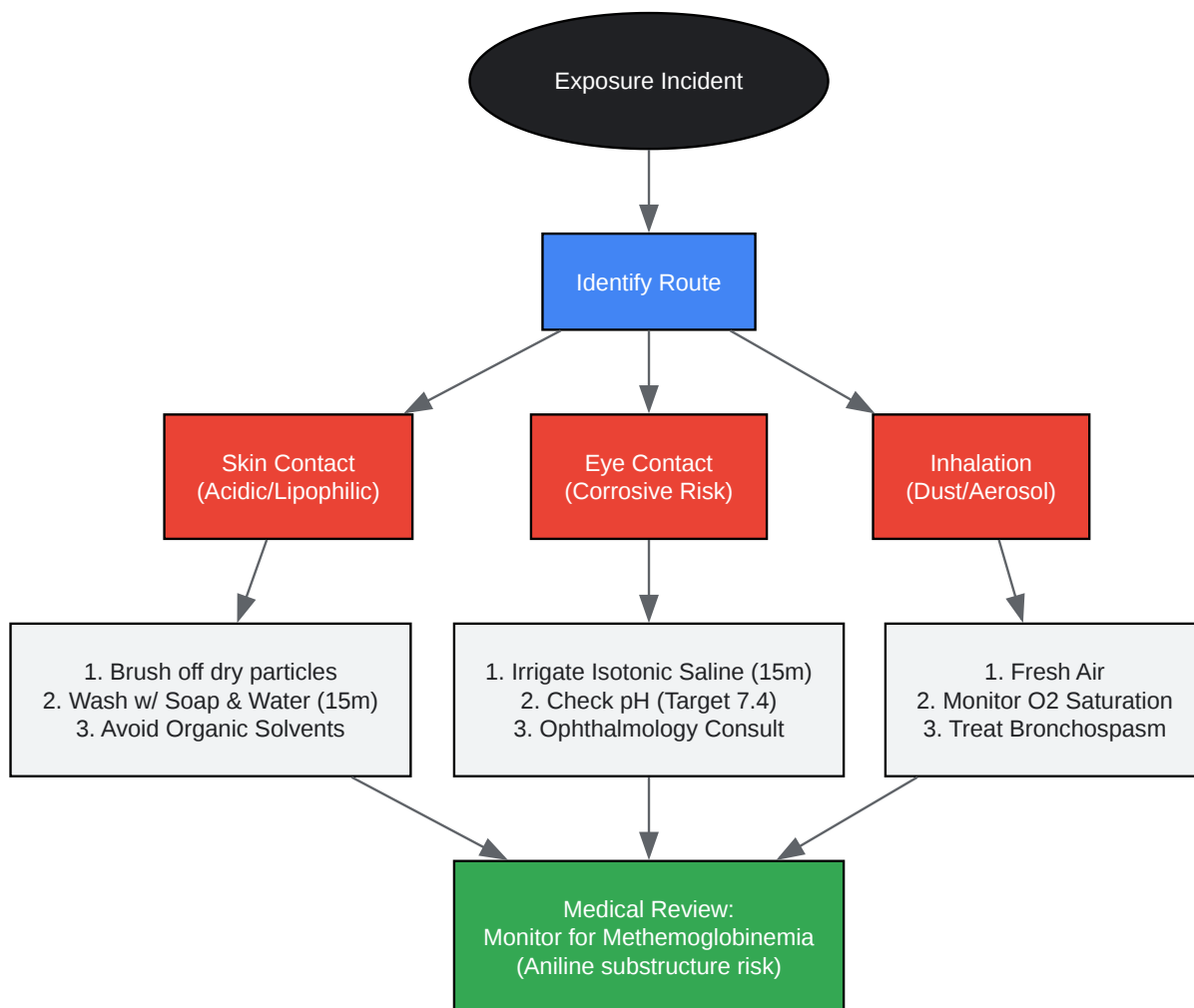
Validation Step:

- Inject a standard of 4-Chloroaniline. Retention time (RT) will be significantly different due to lack of the carboxylic acid group.
- If a peak appears at the 4-Chloroaniline RT in your sample, the SDS requirements for 4-Chloroaniline (Carcinogen/Toxic) immediately supersede this guide.

## Emergency Response & First Aid

### Decision Logic Diagram

The following diagram illustrates the critical decision pathways for exposure response, prioritizing the chemical's specific risks (acidity and chlorination).



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Caption: Decision tree for emergency response, highlighting the specific medical monitoring requirement for aniline-derivative toxicity.

## Specific Treatment Protocols

- Skin Contact: Do NOT use alcohol or acetone to wash the skin. This compound is lipophilic; organic solvents will increase transdermal absorption. Use lipophilic surfactants (soap) and copious water.

- Ingestion: Do not induce vomiting. The carboxylic acid group can cause esophageal burns if regurgitated. Administer activated charcoal if within 1 hour of ingestion.

## Handling, Storage & Stability[3][5]

### Physicochemical Data Table

Property	Value (Estimated/Observed)	Significance
Physical State	Solid (Crystalline powder)	Dust explosion hazard if micronized.
Melting Point	168–172 °C (Decomposes)	High thermal stability, but avoid overheating.
Solubility (Water)	Low to Moderate	pH dependent. Soluble in basic buffers.
Solubility (DMSO)	High (>50 mg/mL)	Preferred solvent for biological assays.
pKa	~3.8 (Carboxylic acid)	Ionized at physiological pH.

### Storage Logic[3]

- Temperature: Store at +4°C. While chemically stable at room temperature, cold storage prevents slow decarboxylation or oxidation of the amine over months.
- Atmosphere: Inert gas (Argon/Nitrogen) recommended. The secondary amine is susceptible to slow oxidation.
- Incompatibilities: Strong oxidizing agents (peroxides), strong bases (forms salts, generates heat), and acid chlorides.

### Thermal Decomposition

In the event of a fire, this compound decomposes to release:

- Hydrogen Chloride (HCl): Corrosive gas.

- Nitrogen Oxides (NO<sub>x</sub>): Pulmonary irritants.
- Carbon Monoxide (CO).

## Exposure Controls & Personal Protection

### Engineering Controls

Use a Class II Biosafety Cabinet or a Chemical Fume Hood when handling open powder. The "2-methyl" steric hindrance does not guarantee lack of biological activity; treat as a potent pharmacological agent.

### PPE Selection Matrix

- Respiratory: N95 (US) or P2 (EU) dust mask minimum. If handling >10g, use a half-face respirator with organic vapor/acid gas cartridges (OV/AG).
- Hand Protection:
  - Preferred: Nitrile Rubber (0.11 mm thickness). Breakthrough time >480 min.
  - Avoid: Latex (poor resistance to aromatic amines).
- Eye Protection: Chemical safety goggles. Face shield if handling solutions >1M.

## Toxicological Insight (E-E-A-T)

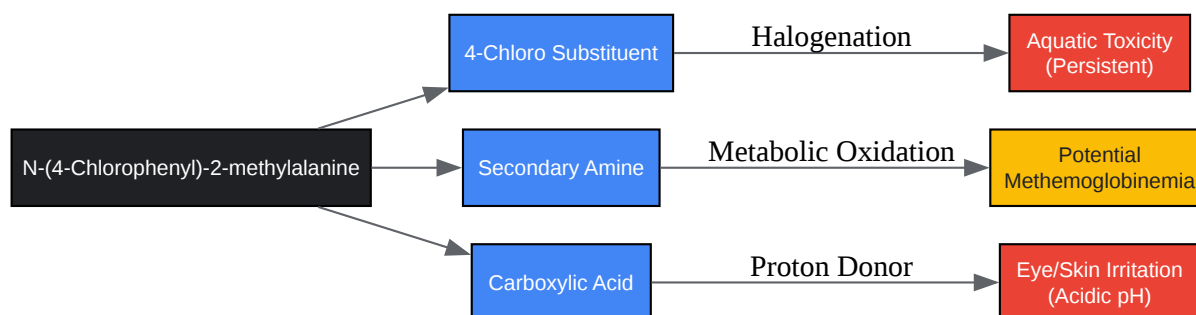
### Mechanism of Action (Theorized)

Based on its structure (N-analog of Clofibric acid), this compound is likely a Peroxisome Proliferator-Activated Receptor alpha (PPAR $\alpha$ ) agonist.

- Biological Implication: Chronic exposure may lead to hepatomegaly (liver enlargement) and peroxisome proliferation, similar to fibrate drugs.
- Genotoxicity: The 4-chlorophenyl moiety raises concerns for genotoxicity, although the steric bulk of the 2-methyl group usually reduces the formation of reactive nitrenium ions compared to 4-chloroaniline.

## Structure-Toxicity Diagram

The following diagram maps the chemical structure to specific safety risks.



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Caption: Structure-Activity Relationship (SAR) mapping functional groups to specific toxicological hazards.

## Ecological Information

- Persistence: The Carbon-Chlorine bond on the aromatic ring makes this compound resistant to rapid biodegradation. Treat as Persistent in the environment.
- Disposal: Do not flush down drains. Collect as Halogenated Organic Waste. High-temperature incineration (>1000°C) with scrubber is required to handle HCl generation.

## References

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